

C3a (70-77) vs. Full C3a Protein: A Comparative Guide to Activity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C3a (70-77)

Cat. No.: B550063

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the biological activity of the C-terminal octapeptide of C3a, **C3a (70-77)**, with the full-length C3a anaphylatoxin. The information presented is collated from various experimental studies to offer an objective overview for research and drug development applications.

Executive Summary

The **C3a (70-77)** peptide, representing the C-terminus of the full C3a protein, is a critical determinant of its biological function. While it exhibits the same qualitative activities as the parent molecule, including smooth muscle contraction, histamine release, and chemotaxis, its potency is significantly lower. Generally, **C3a (70-77)** is considered to possess approximately 1-4% of the activity of the full C3a protein, depending on the specific assay. The full-length C3a protein's tertiary structure is believed to contribute to its higher affinity for the C3a receptor (C3aR) and, consequently, its greater potency.

Data Presentation: Quantitative Comparison of Biological Activity

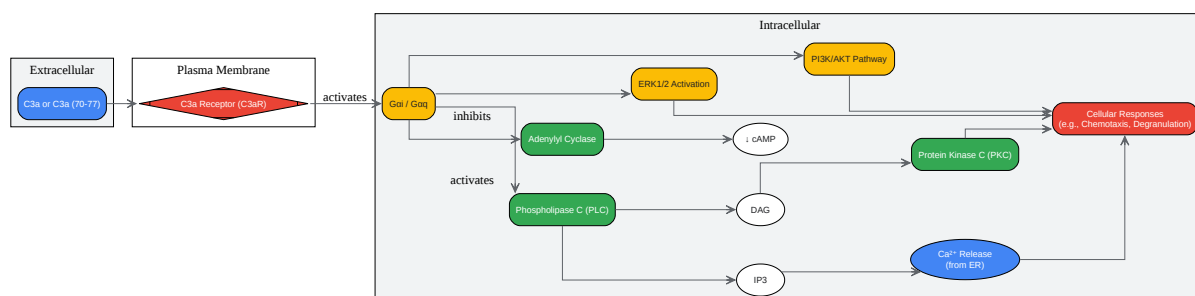
The following tables summarize the available quantitative data comparing the activity of full-length C3a and the **C3a (70-77)** peptide in various functional assays.

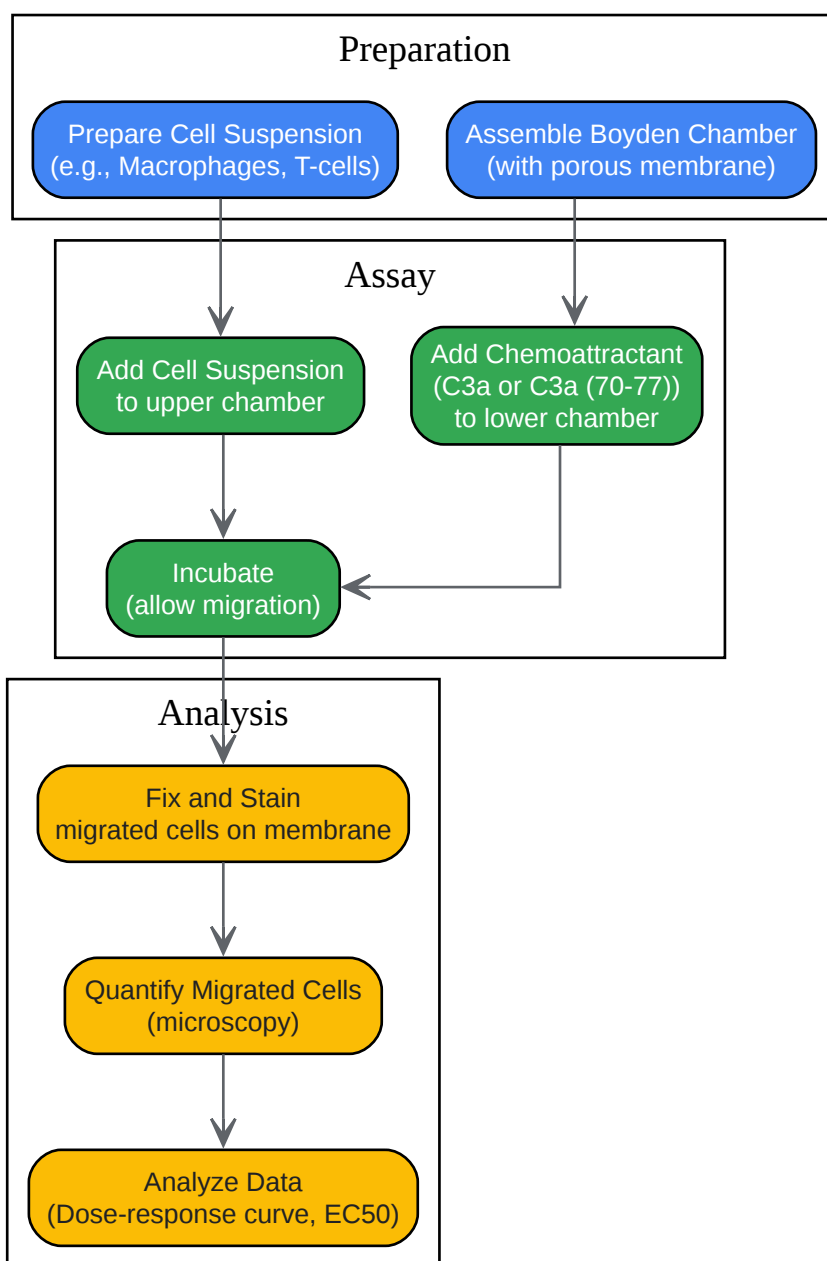
Assay Type	Ligand	Cell Type/Tissue	Potency (EC50/IC50)	Relative Activity to C3a	Reference
Chemotaxis	Full C3a	Murine Macrophage (J774A.1)	~1.2 nM	100%	[1]
C3a (70-77)	Human T Lymphocytes	~10 ⁻⁸ M (for LIF inhibition)	Not directly comparable	[2]	
Calcium Mobilization	Full C3a	CHO cells expressing human C3aR	~3 nM	100%	[3]
C3a (70-77)	RAW264.7 cells	-	Induces Ca ²⁺ flux at 1 μM	[4] [5]	
Smooth Muscle Contraction	Full C3a	Guinea Pig Lung	-	100%	
C3a (70-77)	Guinea Pig Lung	-	3.8%		
C3a (57-77)	Guinea Pig Lung	-	Equivalent to C3a		
Histamine Release	Full C3a	Human Skin Mast Cells	-	100%	
C3a (70-77)	Rat Mast Cells	-	~1-2% of C3a		

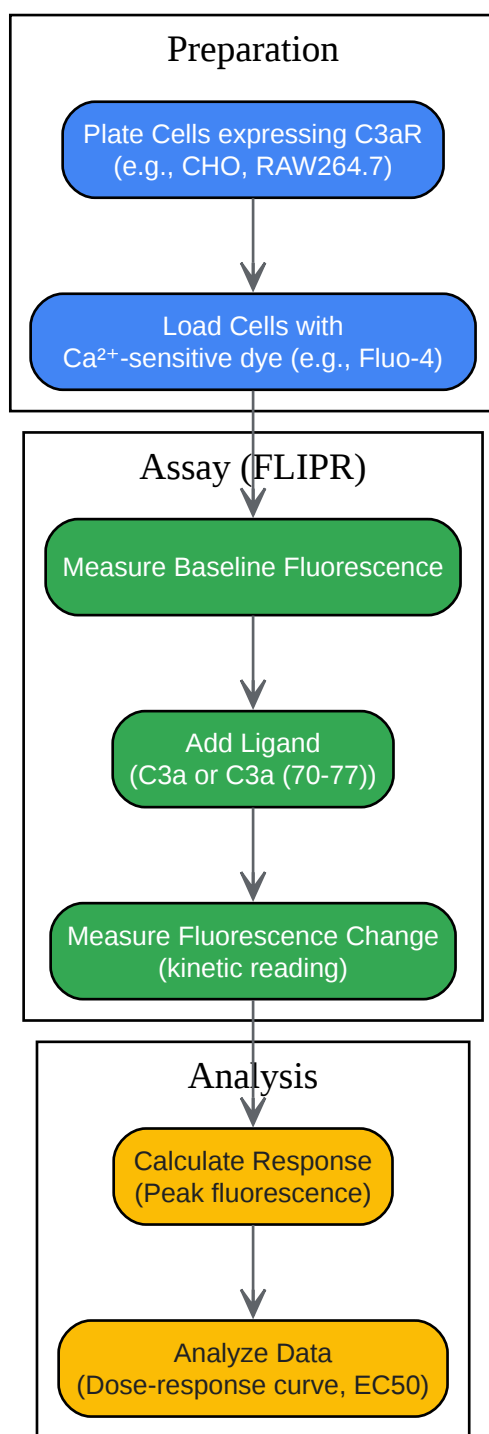
Note: Direct comparative EC50/IC50 values for C3a and **C3a (70-77)** in the same assay are limited in the reviewed literature. The relative activities are often reported as percentages.

Signaling Pathways

Both full-length C3a and the **C3a (70-77)** fragment exert their effects through the C3a receptor (C3aR), a G protein-coupled receptor (GPCR). Activation of C3aR triggers downstream signaling cascades that mediate the various cellular responses.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anaphylatoxin C3a but not C3a(desArg) is a chemotaxin for the mouse macrophage cell line J774 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Modulation of human lymphocyte function by C3a and C3a(70-77) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. frontiersin.org [frontiersin.org]
- 5. STIM Proteins and Orai Ca²⁺ Channels Are Involved in the Intracellular Pathways Activated by TLQP-21 in RAW264.7 Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [C3a (70-77) vs. Full C3a Protein: A Comparative Guide to Activity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b550063/docs#c3a-70-77-vs-full-c3a-protein-a-comparative-guide-to-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check